

Certificate of Analysis: Imidaprilat-d3 - A Technical Guide

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Compound of Interest

Compound Name: *Imidaprilat-d3*

Cat. No.: *B15559922*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the essential information, experimental protocols, and quality control data expected in a Certificate of Analysis (CoA) for **Imidaprilat-d3**. This deuterated analog of Imidaprilat serves as a critical internal standard for bioanalytical studies, particularly in pharmacokinetic and pharmacodynamic assessments of its parent drug, Imidapril.

Compound Information

Imidaprilat-d3 is the stable isotope-labeled form of Imidaprilat, the active metabolite of the angiotensin-converting enzyme (ACE) inhibitor, Imidapril.^{[1][2][3][4]} The incorporation of deuterium atoms results in a higher molecular weight, allowing for its differentiation from the unlabeled analyte in mass spectrometry-based assays, while maintaining nearly identical chemical and chromatographic properties.

Identifier	Information
Compound Name	Imidaprilat-d3
Chemical Name	(4S)-3-[(2S)-2-[[[(1S)-1-carboxy-3-phenylpropyl]amino]propanoyl]-1-(methyl-d3)-2-oxoimidazolidine-4-carboxylic acid
Molecular Formula	C ₁₈ H ₂₀ D ₃ N ₃ O ₆
Molecular Weight	380.4 g/mol
CAS Number	Not publicly available (typically assigned by supplier)
Storage Conditions	-20°C, protect from light and moisture
Application	Internal standard for LC-MS/MS analysis

Quality Control Data

The following table summarizes the typical quantitative data presented in a Certificate of Analysis for **Imidaprilat-d3**. These results confirm the identity, purity, and isotopic enrichment of the compound.

Test	Method	Specification	Result
Chemical Purity	HPLC-UV	≥98.0%	99.5%
Mass Identity	LC-MS (ESI+)	Conforms to structure	Conforms
Isotopic Purity	LC-MS (ESI+)	≥99%	99.8%
Deuterium Incorporation	LC-MS (ESI+)	≥98% at specified positions	Conforms
Residual Solvents	GC-HS	As per USP <467>	Complies
Water Content	Karl Fischer Titration	≤1.0%	0.2%

Experimental Protocols

Detailed methodologies for the key experiments cited in the quality control data are provided below. These protocols are representative and may be adapted by the testing laboratory.

High-Performance Liquid Chromatography (HPLC-UV) for Chemical Purity

- Instrumentation: Agilent 1260 Infinity II HPLC system or equivalent, with a diode array detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 3.5 μ m).
- Mobile Phase: A gradient of acetonitrile and 0.1% formic acid in water.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 215 nm.
- Injection Volume: 10 μ L.
- Procedure: A solution of **Imidaprilat-d3** is prepared in the mobile phase. The sample is injected into the HPLC system, and the peak area of the main component is compared to the total area of all peaks to determine the chemical purity.

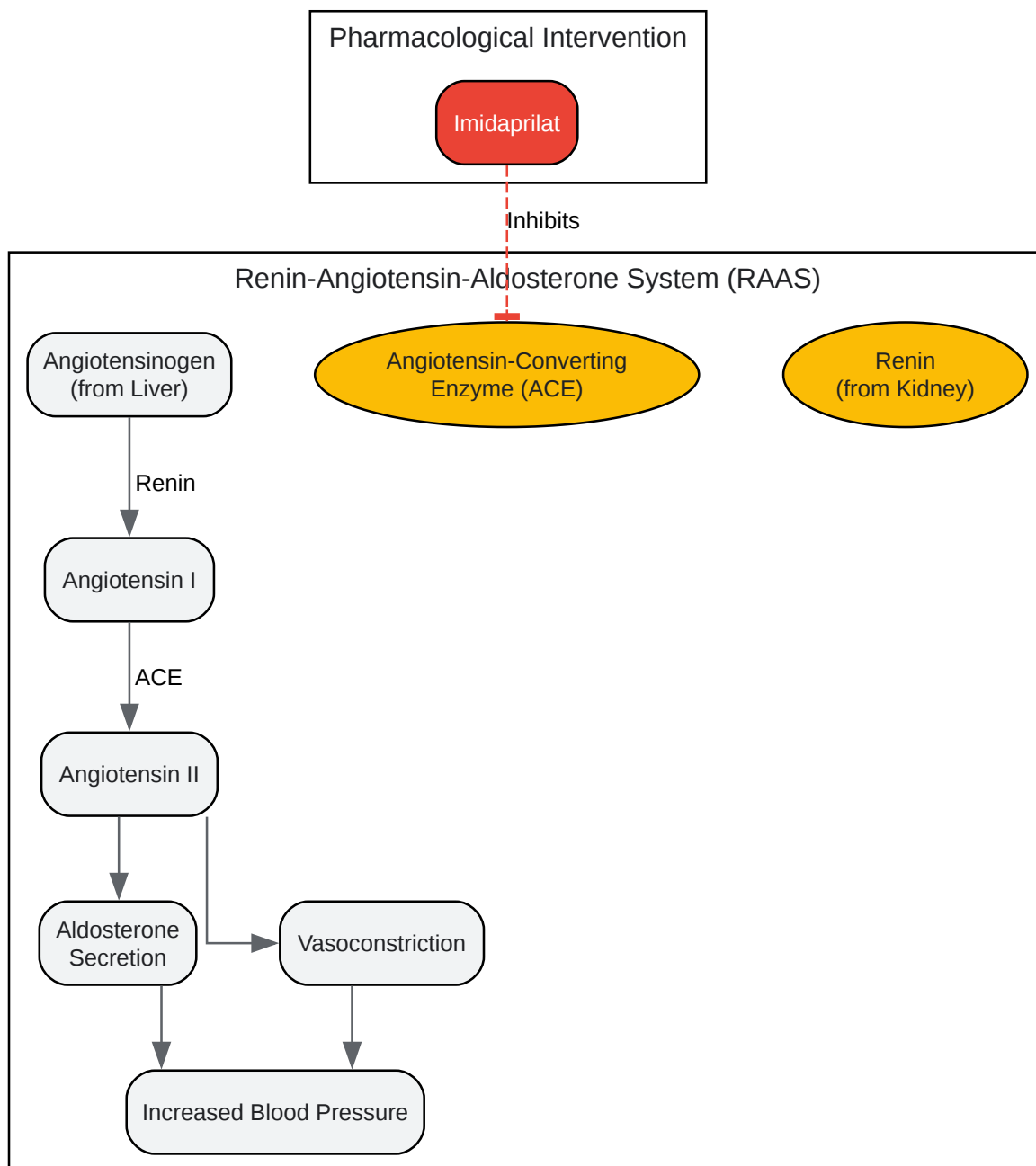
Liquid Chromatography-Mass Spectrometry (LC-MS) for Identity and Isotopic Purity

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled to an HPLC system.
- Ionization Mode: Electrospray Ionization, Positive (ESI+).
- HPLC Conditions: Similar to the HPLC-UV method.
- Mass Spectrometry Parameters:
 - Scan Range: m/z 100-1000.

- Capillary Voltage: 3.5 kV.
- Source Temperature: 120°C.
- Procedure: The sample is introduced into the mass spectrometer via the HPLC system.
- Identity: The mass-to-charge ratio (m/z) of the molecular ion is measured and compared to the theoretical mass of **Imidaprilat-d3**.
- Isotopic Purity: The relative abundance of the deuterated species is compared to any unlabeled (d0) or partially labeled species.

Mechanism of Action and Bioanalytical Workflow

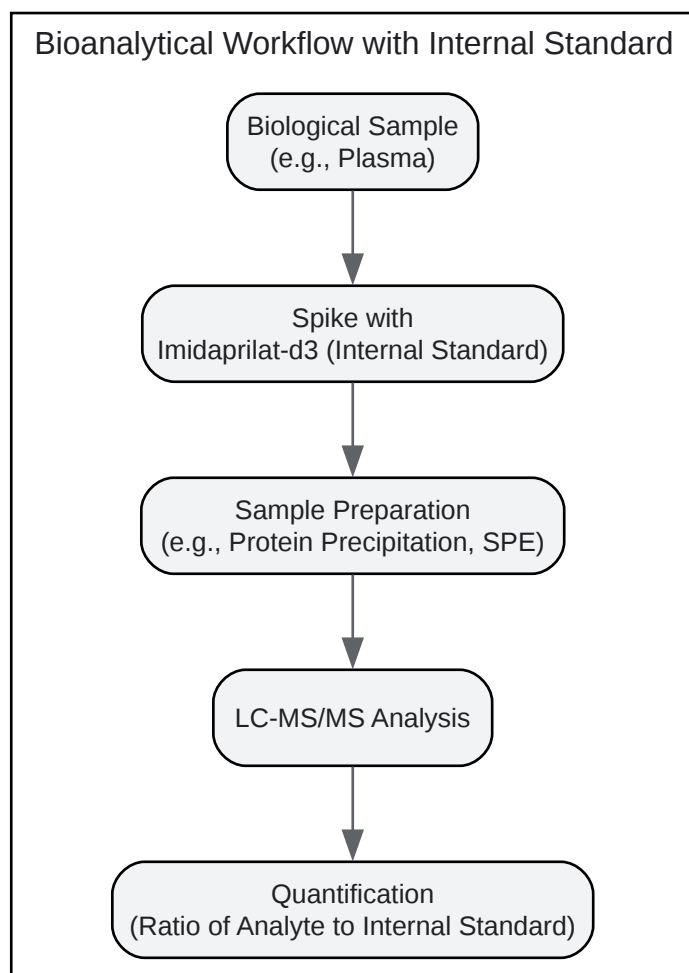
Imidaprilat, the active form of Imidapril, functions by inhibiting the angiotensin-converting enzyme (ACE), a key component of the renin-angiotensin-aldosterone system (RAAS).[1] This inhibition prevents the conversion of angiotensin I to the potent vasoconstrictor angiotensin II, leading to vasodilation and a reduction in blood pressure.



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Caption: The Renin-Angiotensin-Aldosterone System (RAAS) and the inhibitory action of Imidaprilat.

In a typical bioanalytical workflow, **Imidaprilat-d3** is used as an internal standard to accurately quantify the concentration of Imidaprilat in biological samples, such as plasma or urine.



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Caption: A generalized workflow for the use of **Imidaprilat-d3** as an internal standard in bioanalysis.

This technical guide serves as a comprehensive resource for understanding the critical data and methodologies associated with a Certificate of Analysis for **Imidaprilat-d3**. For specific batch information, always refer to the CoA provided by the supplier.

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References

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